

An In-depth Technical Guide to 4,5-Dichloro-2-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4,5-Dichloro-2-hydroxybenzonitrile

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This technical guide provides a comprehensive overview of **4,5-Dichloro-2-hydroxybenzonitrile**, including its chemical identity, physicochemical properties, a putative synthesis protocol, and safety considerations. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

Chemical Identity and Structure

IUPAC Name: **4,5-Dichloro-2-hydroxybenzonitrile**^[1]

Structure:

The structure consists of a benzene ring substituted with two chlorine atoms at positions 4 and 5, a hydroxyl group at position 2, and a nitrile group at position 1.

Table 1: Chemical Identifiers for **4,5-Dichloro-2-hydroxybenzonitrile**

Identifier	Value
IUPAC Name	4,5-Dichloro-2-hydroxybenzonitrile
CAS Number	1541259-78-2[1]
Molecular Formula	C ₇ H ₃ Cl ₂ NO
Molecular Weight	188.01 g/mol
SMILES Code	N#CC1=CC(Cl)=C(Cl)C=C1O[1]

Physicochemical Properties

Experimental data for **4,5-Dichloro-2-hydroxybenzonitrile** is not readily available in the public domain. Therefore, a table of computed properties is provided below. For comparative purposes, a table with experimental data for the related isomer, 3,5-dichloro-4-hydroxybenzonitrile, is also included.

Table 2: Computed Physicochemical Properties of **4,5-Dichloro-2-hydroxybenzonitrile**

Property	Value	Source
Molecular Weight	188.01 g/mol	Calculated
XLogP3	3.2	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	0	PubChem
Exact Mass	186.959169 Da	PubChem
Topological Polar Surface Area	44 Å ²	PubChem

Table 3: Experimental Physicochemical Properties of 3,5-Dichloro-4-hydroxybenzonitrile (CAS: 1891-95-8) for Comparison

Property	Value	Source
Melting Point	138-142 °C	[2]
Boiling Point (Predicted)	256.6 ± 40.0 °C	[2]
Water Solubility	Slightly soluble	[2]
pKa (Predicted)	4.91 ± 0.23	[2]

Experimental Protocols

A specific, validated synthesis protocol for **4,5-Dichloro-2-hydroxybenzonitrile** is not described in the available literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of substituted hydroxybenzonitriles. The following protocol is a representative example adapted from the synthesis of a similar compound, 3-chloro-5-hydroxybenzonitrile.[3]

Proposed Synthesis of **4,5-Dichloro-2-hydroxybenzonitrile** from 4,5-Dichloro-2-methoxyaniline

This proposed synthesis involves a Sandmeyer reaction, a well-established method for introducing a nitrile group onto an aromatic ring.

Step 1: Diazotization of 4,5-Dichloro-2-methoxyaniline

- Dissolve 4,5-dichloro-2-methoxyaniline in a mixture of concentrated hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice-water bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise while maintaining the temperature below 5 °C.
- Stir the resulting diazonium salt solution at 0-5 °C for 30 minutes.

Step 2: Cyanation (Sandmeyer Reaction)

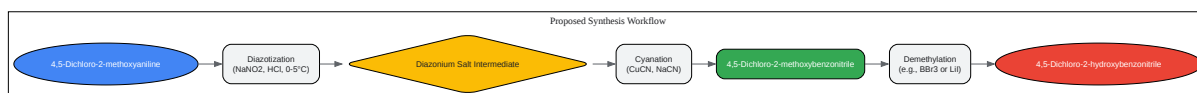
- In a separate flask, prepare a solution of copper(I) cyanide (CuCN) and sodium cyanide (NaCN) in water.
- Cool this solution to 0-5 °C.
- Slowly add the cold diazonium salt solution to the cuprous cyanide solution. Vigorous nitrogen evolution will be observed.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 50-60 °C for one hour to ensure complete reaction.
- Cool the mixture and extract the product, 4,5-dichloro-2-methoxybenzonitrile, with an organic solvent such as ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude methoxy intermediate.

Step 3: Demethylation to **4,5-Dichloro-2-hydroxybenzonitrile**

- Dissolve the crude 4,5-dichloro-2-methoxybenzonitrile in a suitable solvent such as dichloromethane or an aromatic solvent like 2,4,6-trimethylpyridine.[3]
- Add a strong Lewis acid, such as boron tribromide (BBr₃) or a demethylating agent like lithium iodide.[3]
- Stir the reaction mixture at an appropriate temperature (this may range from low temperatures for BBr₃ to elevated temperatures for lithium iodide) until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).[3]
- Carefully quench the reaction with water or a dilute acid.
- Extract the product with an organic solvent.
- Wash the organic layer, dry it, and remove the solvent.
- Purify the crude product by column chromatography or recrystallization to obtain pure **4,5-dichloro-2-hydroxybenzonitrile**.

Visualizations

The following diagrams illustrate the proposed experimental workflow and the structural relationship between **4,5-dichloro-2-hydroxybenzonitrile** and its isomers.



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Caption: Proposed synthesis workflow for **4,5-Dichloro-2-hydroxybenzonitrile**.

Caption: Isomeric relationship of Dichloro-hydroxybenzonitriles.

Safety and Handling

Specific safety data for **4,5-Dichloro-2-hydroxybenzonitrile** is not available. The following information is based on safety data for related chlorinated and hydroxylated benzonitriles and should be used as a guideline.^{[4][5][6][7]}

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.^{[4][7]}
- Precautionary Statements:
 - Prevention: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.^{[4][5]}
 - Response:
 - IF SWALLOWED: Call a POISON CENTER or doctor. Rinse mouth.^[7]

- IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[4]
- IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[5]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

Biological Activity

There is no specific information in the reviewed literature regarding the biological activity or signaling pathways associated with **4,5-Dichloro-2-hydroxybenzonitrile**. Research on related hydroxybenzonitrile compounds suggests potential applications as intermediates in the synthesis of pharmaceuticals and pesticides.[8] Further research is required to determine the biological profile of this specific compound.

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